

4-Amino-1-Boc-piperidine: A Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Amino-1-Boc-piperidine

Cat. No.: B103825

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling procedures for **4-Amino-1-Boc-piperidine** (CAS No: 87120-72-7).^{[1][2][3]} The information herein is compiled from various safety data sheets (SDS) to ensure a thorough understanding of the potential hazards and the necessary precautions for its use in a laboratory or drug development setting.

Hazard Identification and Classification

4-Amino-1-Boc-piperidine is classified as a hazardous chemical.^[3] The primary hazards associated with this compound are its potential to cause severe skin burns, serious eye damage, and respiratory irritation. It is also harmful if swallowed.^{[1][2]}

GHS Hazard Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for hazard communication. The classifications for **4-Amino-1-Boc-piperidine** are summarized in the table below.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[2]
Skin Corrosion/Irritation	Category 1B / 2	H314: Causes severe skin burns and eye damage / H315: Causes skin irritation[2][4]
Serious Eye Damage/Eye Irritation	Category 1 / 2	H318: Causes serious eye damage / H319: Causes serious eye irritation[2][4]
Specific Target Organ Toxicity - Single Exposure	Category 3	H335: May cause respiratory irritation[1][2][4]

Hazard Pictograms and Signal Word

- Pictograms:
 - GHS05: Corrosion
 - GHS07: Exclamation Mark
- Signal Word: Danger[1][3]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **4-Amino-1-Boc-piperidine** is provided in the table below.

Property	Value
Molecular Formula	C10H20N2O2[1]
Molecular Weight	200.28 g/mol [1][2]
Appearance	Light yellow to yellow solid[5]
Melting Point	44-48 °C
Boiling Point	80 °C at 0.037 mmHg
Solubility	Insoluble in water.
Synonyms	tert-butyl 4-aminopiperidine-1-carboxylate, 1-Boc-4-piperidinamine[1][2][6]

Handling and Storage

Proper handling and storage are crucial to minimize the risks associated with **4-Amino-1-Boc-piperidine**.

Safe Handling Procedures

- Ventilation: Use only in a well-ventilated area, preferably under a chemical fume hood.[3]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves, safety goggles or a face shield, and a lab coat.[1][3] A NIOSH-approved respirator may be necessary if ventilation is inadequate or if dust is generated.[3]
- Hygiene: Wash hands thoroughly after handling.[1] Do not eat, drink, or smoke in areas where the chemical is handled or stored.[3]
- General Precautions: Avoid contact with skin, eyes, and clothing.[3] Avoid breathing dust.[1] Minimize dust generation and accumulation.[3]

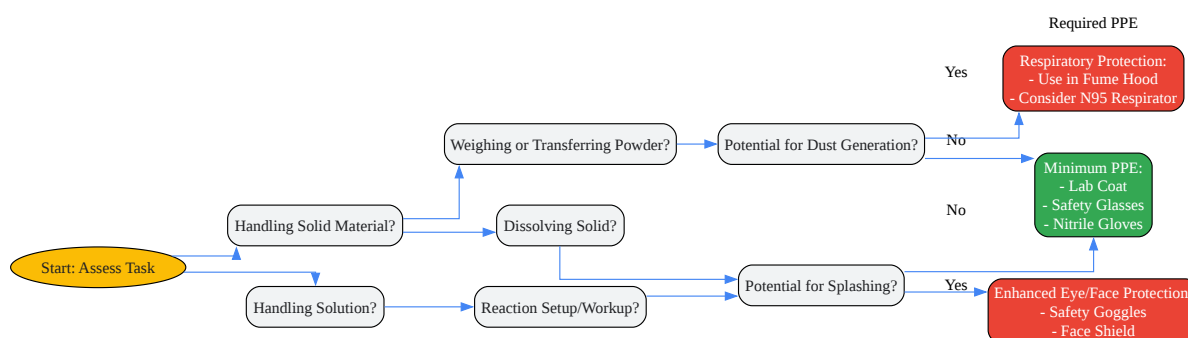
Storage Conditions

- Container: Keep the container tightly closed in a dry and well-ventilated place.[1]
- Temperature: Store in a cool place.[1]

- Incompatible Materials: Store away from strong oxidizing agents, strong acids, acid anhydrides, and acid chlorides.[3]

Personal Protective Equipment (PPE) Selection

The selection of appropriate PPE is a critical step in ensuring laboratory safety. The following decision tree can guide the user in selecting the correct PPE for handling **4-Amino-1-Boc-piperidine**.



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PPE Selection Workflow

Emergency Procedures

First Aid Measures

Immediate and appropriate first aid is essential in case of exposure. Always seek medical attention after administering first aid.

- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[\[1\]](#)
- In Case of Skin Contact: Take off immediately all contaminated clothing. Rinse skin with plenty of water for at least 15 minutes. Consult a physician.[\[3\]](#)
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Immediately call a POISON CENTER or doctor/physician.[\[1\]](#)[\[3\]](#)
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[\[1\]](#)[\[3\]](#)

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[1\]](#)
- Specific Hazards: Hazardous combustion products include carbon oxides and nitrogen oxides (NOx).[\[1\]](#)
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear for firefighting.[\[3\]](#)

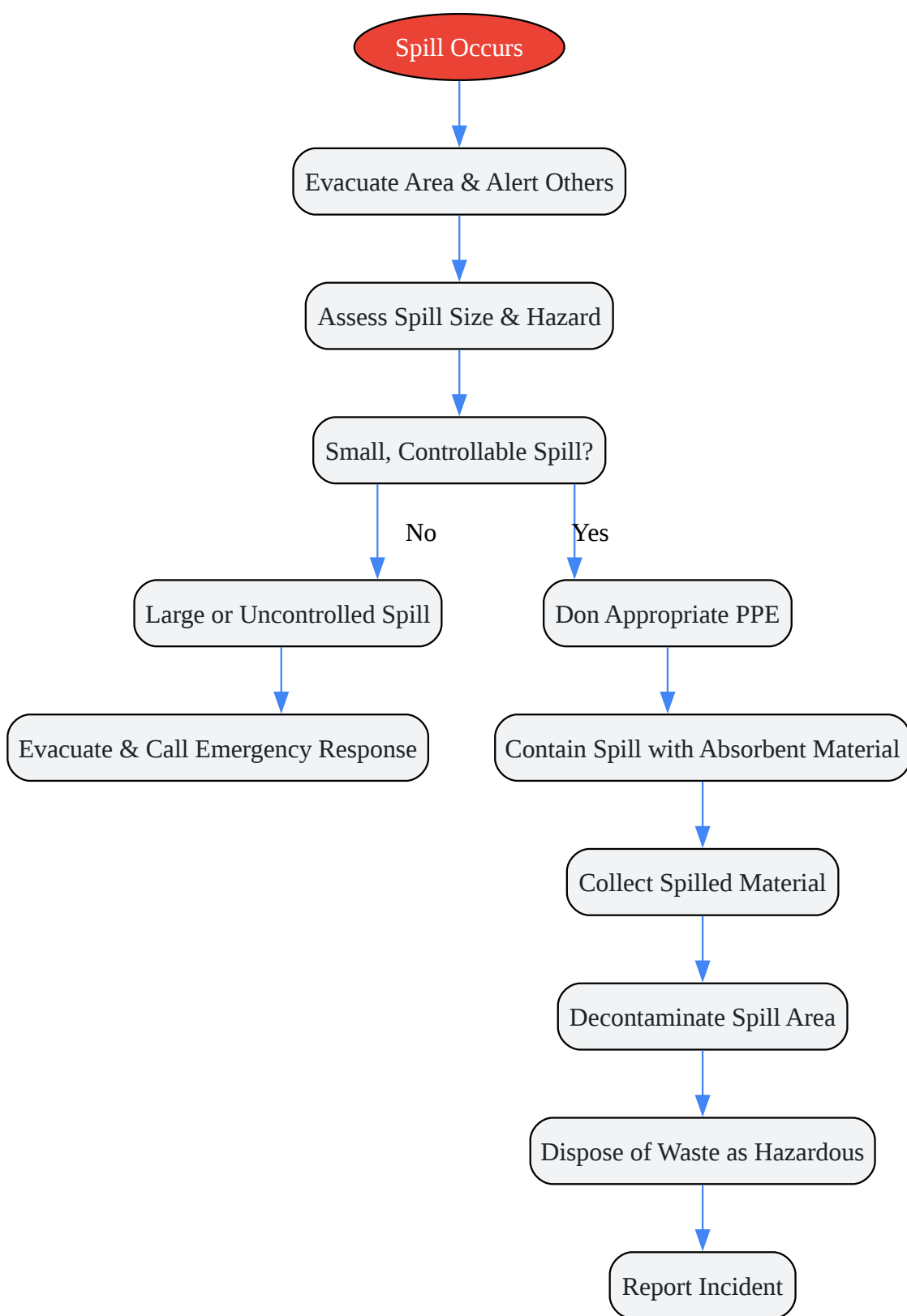
Accidental Release Measures and Spill Cleanup Protocol

In the event of a spill, follow these procedures to ensure safety and proper cleanup.

Experimental Protocol: Spill Cleanup

- Evacuate and Secure the Area: Immediately alert others in the vicinity. Evacuate non-essential personnel from the spill area. Restrict access to the area.
- Ensure Proper Ventilation: If the spill occurs outside of a fume hood, ensure the area is well-ventilated. If safe to do so, open windows.

- Don Personal Protective Equipment (PPE): At a minimum, wear a lab coat, chemical-resistant gloves (nitrile is a common choice), and safety goggles. If there is a risk of dust inhalation, a NIOSH-approved respirator is required.
- Contain the Spill: For solid spills, carefully sweep up the material to avoid generating dust. For liquid spills, use an inert absorbent material (e.g., vermiculite, sand, or commercial sorbent pads) to contain the spill.
- Collect the Spilled Material:
 - Solids: Carefully sweep the material into a designated, labeled waste container. Use a dustpan and brush. Avoid using a vacuum cleaner unless it is specifically designed for hazardous dust.
 - Liquids: Use absorbent pads or material to soak up the liquid. Place the contaminated absorbent material into a labeled, sealable waste container.
- Decontaminate the Area: Once the bulk of the spill has been collected, decontaminate the spill area with a suitable solvent (e.g., soap and water), followed by a final rinse with water. Collect all decontamination materials for proper disposal.
- Dispose of Waste: All contaminated materials, including PPE, must be disposed of as hazardous waste in accordance with local, state, and federal regulations.
- Report the Incident: Report the spill to the appropriate laboratory supervisor and environmental health and safety (EHS) office.



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Chemical Spill Response Workflow

Stability and Reactivity

- **Reactivity:** No specific reactivity data is available.
- **Chemical Stability:** The compound is stable under recommended storage conditions.[3]
- **Incompatible Materials:** Strong oxidizing agents, strong acids, acid anhydrides, and acid chlorides.[3]
- **Hazardous Decomposition Products:** Under fire conditions, it may decompose to form carbon oxides and nitrogen oxides (NOx).[1]

Toxicological Information

Detailed toxicological studies on **4-Amino-1-Boc-piperidine** are limited. Most safety data sheets indicate "no data available" for acute toxicity, skin corrosion/irritation, serious eye damage/irritation, respiratory or skin sensitization, germ cell mutagenicity, carcinogenicity, and reproductive toxicity.[1] However, the classification as a skin and eye irritant/corrosive and a respiratory irritant suggests that exposure should be minimized. The parent compound, piperidine, is known to be corrosive.[7]

Toxicological Endpoint	Data
Acute Toxicity	No data available[1]
Skin Corrosion/Irritation	Causes severe skin burns and eye damage / Causes skin irritation[2][4]
Serious Eye Damage/Irritation	Causes serious eye damage / Causes serious eye irritation[2][4]
Respiratory or Skin Sensitization	No data available[1]
Germ Cell Mutagenicity	No data available[1]
Carcinogenicity	No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC.[1]
Reproductive Toxicity	No data available[1]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation[1][2][4]
Specific Target Organ Toxicity (Repeated Exposure)	No data available[1]
Aspiration Hazard	No data available[1]

Disclaimer: This document is intended as a guide and is not a substitute for a comprehensive risk assessment, which should be conducted by qualified personnel before handling this chemical. Always refer to the most current Safety Data Sheet (SDS) provided by the manufacturer.

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